

Technical Guide: 1-Methyl-1H-indazole-5-carbonitrile (CAS 189107-45-7)

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Compound of Interest

Compound Name: 1-Methyl-1H-indazole-5-carbonitrile

Cat. No.: B1311863

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Abstract

This technical guide provides a summary of the known properties of **1-Methyl-1H-indazole-5-carbonitrile** (CAS Number: 189107-45-7). Due to the limited publicly available information on the specific biological activity of this compound, this document focuses on its chemical and physical characteristics. To provide context for its potential applications, a review of the broader biological significance of the indazole scaffold, a core component of many therapeutic agents, is included. This guide is intended to serve as a foundational resource for researchers interested in this molecule and the wider class of indazole derivatives.

Chemical and Physical Properties

1-Methyl-1H-indazole-5-carbonitrile is a heterocyclic aromatic compound. Its known chemical and physical properties are summarized in the table below. It is important to note that some physical properties, such as melting and boiling points, have not been consistently reported in publicly available literature, which may suggest it is primarily used as a synthetic intermediate.

Property	Value	Source
CAS Number	189107-45-7	[1]
IUPAC Name	1-methyl-1H-indazole-5-carbonitrile	N/A
Molecular Formula	C ₉ H ₇ N ₃	[1]
Molecular Weight	157.17 g/mol	N/A
Physical Form	Solid	N/A
Color	White to brown	N/A
Melting Point	Not Determined	N/A
Boiling Point	Not Determined	N/A
Solubility	No data available	N/A

The Indazole Scaffold: A Privileged Structure in Medicinal Chemistry

While specific biological data for **1-Methyl-1H-indazole-5-carbonitrile** is not readily available, the indazole nucleus is a well-established "privileged scaffold" in drug discovery.[2][3] This means that this particular chemical structure is capable of binding to a variety of biological targets, making it a valuable starting point for the development of new drugs.

Indazole-containing compounds have been shown to exhibit a wide range of pharmacological activities, including:

- **Anticancer:** Several indazole derivatives are potent inhibitors of protein kinases, which are crucial for cell signaling and are often dysregulated in cancer.[4][5]
- **Anti-inflammatory:** Compounds bearing the indazole moiety have been investigated for their ability to modulate inflammatory pathways.[3]
- **Antimicrobial:** The indazole scaffold has been incorporated into molecules with antibacterial and antifungal properties.[3]

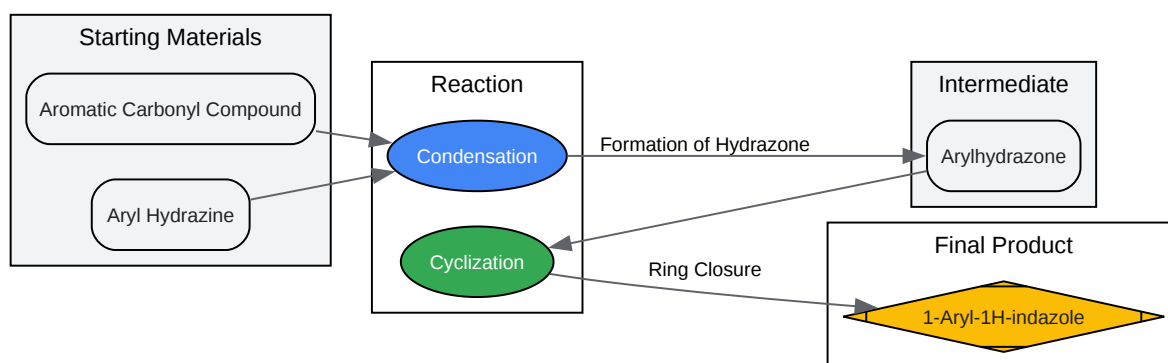
- Neurological Disorders: Indazole derivatives have been explored for their potential in treating a variety of central nervous system disorders.[3]

The diverse biological activities of indazole derivatives highlight the importance of compounds like **1-Methyl-1H-indazole-5-carbonitrile** as potential building blocks in the synthesis of novel therapeutic agents.[4][6]

Synthesis of Indazole Derivatives

A variety of synthetic routes to indazole derivatives have been developed. One common approach involves the construction of the bicyclic indazole ring system from substituted anilines or other aromatic precursors. The synthesis of 1-substituted-1H-indazoles, such as the title compound, can be achieved through various methods, including the cyclization of ortho-haloarylhydrazones or the reaction of arynes with hydrazones.[7][8][9][10]

Below is a generalized workflow for the synthesis of a 1-aryl-1H-indazole, a common class of indazole derivatives.



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Generalized synthesis of a 1-aryl-1H-indazole.

Biological Activity and Mechanism of Action of 1-Methyl-1H-indazole-5-carbonitrile

As of the date of this document, there is no specific, publicly available information regarding the biological activity, mechanism of action, or associated signaling pathways for **1-Methyl-1H-indazole-5-carbonitrile**. It is likely that this compound is either a novel entity with undisclosed biological data or serves as a key intermediate in the synthesis of more complex, biologically active molecules. Researchers are encouraged to perform their own in-vitro and in-vivo studies to determine the biological profile of this compound.

Experimental Protocols

Due to the lack of published experimental studies on the biological effects of **1-Methyl-1H-indazole-5-carbonitrile**, detailed experimental protocols for its biological evaluation cannot be provided at this time. Researchers should refer to established methodologies for assessing the biological activities of novel chemical entities in their specific area of interest.

Safety Information

Detailed toxicological data for **1-Methyl-1H-indazole-5-carbonitrile** is not widely available. Standard laboratory safety precautions should be taken when handling this compound. This includes the use of personal protective equipment such as gloves, safety glasses, and a lab coat. Work should be conducted in a well-ventilated area. For more specific handling and safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.^{[11][12][13]}

Conclusion

1-Methyl-1H-indazole-5-carbonitrile is a chemical compound belonging to the indazole class of molecules. While its specific biological properties have not been publicly documented, the indazole scaffold is of significant interest in medicinal chemistry due to its proven track record as a core component of numerous biologically active compounds. This technical guide provides the available chemical and physical data for **1-Methyl-1H-indazole-5-carbonitrile** and contextualizes its potential importance through the broader significance of the indazole family. Further research is required to elucidate the specific biological activities and potential therapeutic applications of this particular molecule.

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